

structure elucidation of 2-(2,4-Dichlorophenyl)cyclopropan-1-amine

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Compound of Interest

Compound Name:	2-(2,4-Dichlorophenyl)cyclopropan-1-amine
CAS No.:	1001317-70-9
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An In-depth Technical Guide to the Structure Elucidation of **2-(2,4-Dichlorophenyl)cyclopropan-1-amine**

Abstract

The unambiguous determination of a molecule's three-dimensional structure is a cornerstone of modern drug discovery and development. For novel chemical entities, this process is not merely an analytical exercise but a critical step that informs structure-activity relationships (SAR), safety pharmacology, and intellectual property. This guide provides a comprehensive, methodology-driven exploration of the structure elucidation of **2-(2,4-**

Dichlorophenyl)cyclopropan-1-amine, a molecule possessing key structural motifs—a dichlorinated aromatic ring, a strained cyclopropane core, and a chiral amine center—that present unique analytical challenges. We will navigate the logical progression of analysis, from establishing the fundamental molecular formula to deciphering complex stereochemistry, emphasizing the causality behind each experimental choice and the synergy between different

analytical techniques. This document is intended for researchers, chemists, and drug development professionals who require a robust framework for structural characterization.

Introduction: The Imperative of Structural Certainty

2-(2,4-Dichlorophenyl)cyclopropan-1-amine represents a class of compounds with significant potential in medicinal chemistry. The cyclopropyl group is a valued bioisostere for phenyl rings or gem-dimethyl groups, capable of modulating metabolic stability and binding conformations due to its rigid, three-dimensional nature.^[1] The dichlorophenyl moiety is a common feature in pharmacologically active compounds, influencing properties like lipophilicity and binding interactions. The primary amine provides a critical anchor for further functionalization and salt formation.

The structural complexity arises from its stereochemistry. The substituted cyclopropane ring can exist as two diastereomers: cis and trans. Furthermore, each diastereomer is chiral, existing as a pair of enantiomers. Since biological systems are inherently chiral, different stereoisomers can exhibit vastly different pharmacological and toxicological profiles. Therefore, a simple confirmation of connectivity is insufficient; a complete elucidation of both relative (cis/trans) and absolute (R/S) configuration is mandatory.

This guide details an integrated analytical workflow designed to provide an unambiguous and self-validating structural assignment.

Foundational Analysis: Molecular Formula and Isotopic Signature

The first step in any structure elucidation is to determine the elemental composition and molecular weight. High-Resolution Mass Spectrometry (HRMS) is the definitive tool for this purpose.

High-Resolution Mass Spectrometry (HRMS)

Expertise & Causality: We employ HRMS, typically with a soft ionization technique like Electrospray Ionization (ESI), to minimize fragmentation and observe the protonated molecular ion, $[M+H]^+$. The high mass accuracy of instruments like Quadrupole Time-of-Flight (Q-TOF) allows for the calculation of a unique molecular formula from the measured mass-to-charge

ratio (m/z).^[2] For **2-(2,4-Dichlorophenyl)cyclopropan-1-amine** ($C_9H_{10}Cl_2N$), the key confirmatory evidence lies in the distinctive isotopic pattern generated by the two chlorine atoms. Natural chlorine exists as two major isotopes: ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). A molecule with two chlorine atoms will thus exhibit a characteristic cluster of peaks at M , $M+2$, and $M+4$, with a relative intensity ratio of approximately 9:6:1.^[3] This pattern is an unequivocal fingerprint for the presence of two chlorine atoms.

Data Presentation: Expected HRMS Data

Ion	Calculated Exact Mass ($C_9H_{11}Cl_2N^+$)	Observed m/z	Δ (ppm)	Relative Abundance (%)	Isotopic Composition
$[M+H]^+$	204.03415	204.0342	< 2	100 (9)	$C_9H_{11}^{35}Cl_2N^+$
$[M+2+H]^+$	206.03120	206.0312	< 2	~65 (6)	$C_9H_{11}^{35}Cl^{37}ClN^+$
$[M+4+H]^+$	208.02825	208.0283	< 2	~11 (1)	$C_9H_{11}^{37}Cl_2N^+$

Experimental Protocol: HRMS Analysis via ESI-Q-TOF

- **Sample Preparation:** Accurately weigh ~1 mg of the compound and dissolve it in 1 mL of a suitable solvent (e.g., methanol or acetonitrile) to create a 1 mg/mL stock solution. Further dilute to a final concentration of 1-10 $\mu g/mL$ in 50:50 acetonitrile:water with 0.1% formic acid to promote protonation.
- **Instrumentation:** Utilize a high-resolution mass spectrometer such as an Agilent 6538 UHD Q-TOF or equivalent.^[4]
- **Ionization:** Use a dual ESI source in positive ion mode. Set the spray voltage to 3500 V, drying gas temperature to 300 °C, and drying gas flow to 5 L/min.^[4]
- **Data Acquisition:** Acquire data over a mass range of m/z 50-500. Use an internal reference standard (e.g., purine) for continuous mass calibration to ensure high accuracy.

- **Data Processing:** Process the acquired spectrum to identify the isotopic cluster for the molecular ion. Use the instrument's software to calculate the molecular formula based on the accurate mass of the monoisotopic peak ($[M+H]^+$) and compare the experimental isotopic pattern to the theoretical pattern for the proposed formula.

Functional Group Identification: Infrared Spectroscopy

While MS provides the formula, Infrared (IR) spectroscopy offers a rapid, non-destructive method to confirm the presence of key functional groups.

Expertise & Causality: The IR spectrum provides a vibrational fingerprint of the molecule. For our target, we expect to see characteristic stretches for the amine N-H bonds, aromatic and aliphatic C-H bonds, aromatic ring C=C bonds, and the C-Cl bonds. The absence of other significant peaks (e.g., a strong C=O stretch around 1700 cm^{-1}) helps confirm the purity and identity of the compound.

Data Presentation: Characteristic IR Absorption Bands

Functional Group	Vibration Type	Expected Frequency (cm^{-1})	Intensity
Primary Amine (R-NH ₂)	N-H Stretch (symmetric & asymmetric)	3400 - 3250	Medium, two bands
Cyclopropyl C-H	C-H Stretch	~3100 - 3000	Medium
Aromatic C-H	C-H Stretch	~3050	Medium-Weak
Aromatic Ring	C=C Stretch	~1600, 1475	Medium
Dichlorophenyl	C-Cl Stretch	850 - 550	Strong

Unraveling Connectivity: A Multi-dimensional NMR Approach

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for determining the precise atomic connectivity of a molecule. A combination of 1D (^1H , ^{13}C) and 2D (COSY, HSQC) experiments is required for an unambiguous assignment.

^1H and ^{13}C NMR: The Structural Skeleton

Expertise & Causality:

- ^1H NMR: The proton NMR spectrum reveals the chemical environment of each hydrogen atom. The cyclopropyl protons are particularly diagnostic, appearing significantly upfield (typically 0.5-2.0 ppm) due to the magnetic anisotropy of the three-membered ring.^[1] The protons on the dichlorophenyl ring will appear in the aromatic region (7.0-7.5 ppm) and will exhibit a complex splitting pattern due to their mutual coupling.
- ^{13}C NMR: The carbon NMR spectrum shows a signal for each unique carbon atom. The cyclopropane carbons are also characteristically shifted upfield (~10-35 ppm). The aromatic carbons will appear between ~120-140 ppm, with the carbons directly attached to the chlorine atoms showing distinct chemical shifts.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm). Transfer the solution to a 5 mm NMR tube.^[5]
- Instrumentation: Use a 400 MHz or higher field NMR spectrometer.
- Locking and Shimming: Lock the spectrometer on the deuterium signal of the solvent and perform shimming to optimize magnetic field homogeneity.^[5]
- ^1H Acquisition: Acquire the spectrum with 16-64 scans. Process the data with Fourier transformation, phase correction, and baseline correction.
- ^{13}C Acquisition: Acquire a proton-decoupled spectrum with 1024 or more scans. Process the data similarly.

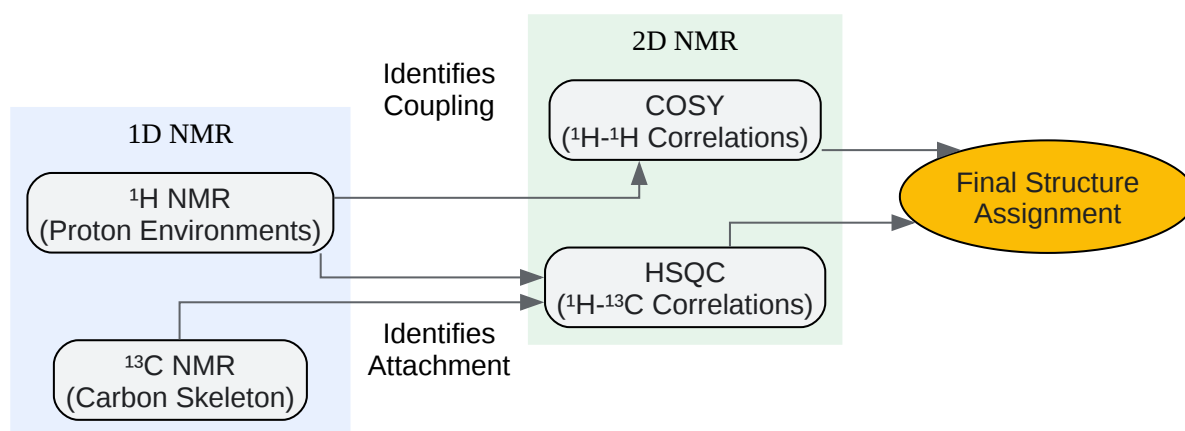
- Referencing: Reference the ^1H spectrum to TMS at 0.00 ppm and the ^{13}C spectrum to the solvent signal (e.g., CDCl_3 at 77.16 ppm).[6]

2D NMR: Connecting the Pieces

Expertise & Causality:

- COSY (Correlation Spectroscopy):** This experiment identifies protons that are coupled to each other (typically through 2 or 3 bonds). It is essential for tracing the connectivity within the cyclopropane ring and for assigning the adjacent protons on the aromatic ring. A key observation would be the correlation between the methine proton on C1 and the methine proton on C2 of the cyclopropane ring.
- HSQC (Heteronuclear Single Quantum Coherence):** This experiment correlates each proton with the carbon atom to which it is directly attached. It provides an unambiguous link between the ^1H and ^{13}C assignments, confirming, for example, which proton signal corresponds to which cyclopropyl carbon signal.

Visualization: NMR Elucidation Workflow



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Caption: Relationship between the diastereomers and enantiomers of the title compound.

Relative Stereochemistry (cis vs. trans)

The relative orientation of the dichlorophenyl and amine groups can be determined using ^1H NMR. The magnitude of the vicinal coupling constant (^3J) between the protons on C1 and C2 is diagnostic. For cyclopropanes, the coupling constant for trans protons ($^3J_{\text{trans}}$) is typically smaller (2-6 Hz) than for cis protons ($^3J_{\text{cis}}$) (5-9 Hz). For definitive proof, a Nuclear Overhauser Effect (NOE) experiment (NOESY or ROESY) can be performed. A spatial correlation (cross-peak) between the C1-H and C2-H protons would unequivocally confirm a cis relationship.

Absolute Stereochemistry (Enantiomeric Resolution)

Distinguishing and identifying enantiomers requires a chiral environment.

A. Chiral Chromatography: This is the workhorse technique for separating enantiomers. [7][8] Expertise & Causality: Chiral High-Performance Liquid Chromatography (HPLC) or Supercritical Fluid Chromatography (SFC) utilizes a chiral stationary phase (CSP). The enantiomers of the analyte form transient, diastereomeric complexes with the chiral selector of the CSP. [9] These complexes have different energies, leading to different retention times and thus, separation.

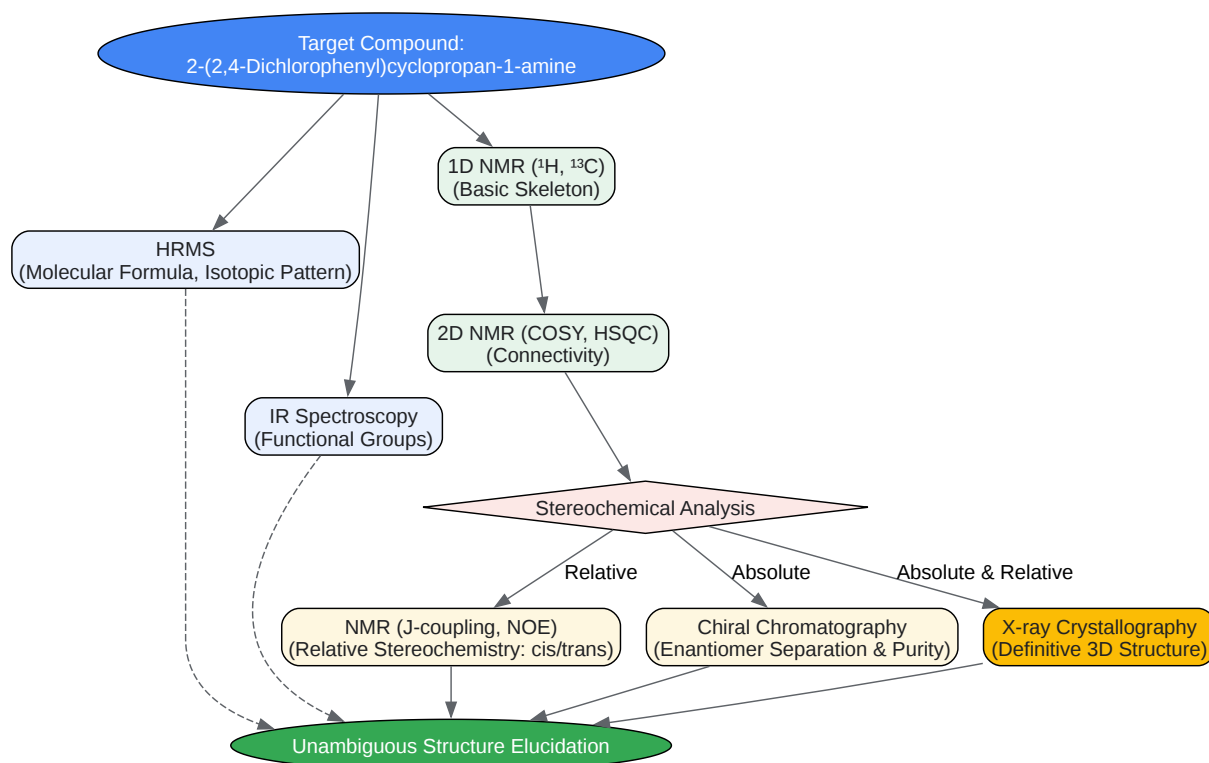
Experimental Protocol: Chiral HPLC Method Development

- Column Screening: Screen a variety of polysaccharide-based CSPs (e.g., Chiralpak IA, IB, IC) with standard mobile phases (e.g., hexane/isopropanol or hexane/ethanol with a basic additive like diethylamine for the amine analyte).
- Method Optimization: Once baseline separation is achieved, optimize the mobile phase composition, flow rate, and temperature to maximize resolution and shorten analysis time.
- Quantification: Integrate the peak areas of the two enantiomers to determine the enantiomeric excess (ee) of a sample.

B. X-ray Crystallography: The Gold Standard When a suitable single crystal can be obtained, X-ray crystallography provides the most complete and unambiguous structural information. [10] [11][12] Expertise & Causality: By diffracting X-rays, a crystal produces a unique pattern that can be mathematically deconvoluted to generate a 3D electron density map, revealing the precise position of every atom in space. [10] This directly shows the relative stereochemistry.

For determining the absolute configuration of a chiral molecule without a heavy atom already present, anomalous dispersion is used. The analysis of Friedel pairs in the diffraction data allows for the calculation of the Flack parameter, which should refine to a value near 0 for the correct enantiomer and 1 for the incorrect one.

Visualization: Overall Elucidation Strategy



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Caption: A comprehensive workflow for the structure elucidation of the target molecule.

Conclusion

The structure elucidation of **2-(2,4-Dichlorophenyl)cyclopropan-1-amine** is a multi-faceted challenge that necessitates a carefully planned and integrated analytical strategy. A logical progression from mass spectrometry (to establish molecular formula) and IR spectroscopy (to confirm functional groups), through a comprehensive suite of 1D and 2D NMR experiments (to define connectivity and relative stereochemistry), and culminating in chiral chromatography or single-crystal X-ray diffraction (to resolve and assign absolute stereochemistry) is required for an unimpeachable assignment. Each technique provides a unique and critical piece of the structural puzzle, and only through their combined interpretation can the full, three-dimensional nature of the molecule be confidently established. This self-validating system of cross-referenced data ensures the scientific integrity required for advancing drug development programs.

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